

Application Notes and Protocols: Kassinin-Induced Somatostatin Release Assay

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Compound of Interest

Compound Name: *Kassinin*

Cat. No.: *B1673302*

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Introduction

Kassinin, a tachykinin peptide originally isolated from the skin of the African frog *Kassina senegalensis*, belongs to a family of neuropeptides characterized by a common C-terminal sequence.^[1] Tachykinins, including **Kassinin**, exert their effects by binding to G-protein coupled receptors, primarily the neurokinin 1 (NK1) and neurokinin 2 (NK2) receptors.^{[1][2]} The activation of these receptors has been shown to modulate the release of various neurotransmitters and hormones, including somatostatin. Somatostatin is a critical regulatory hormone that inhibits the secretion of numerous other hormones, including growth hormone, insulin, and glucagon.^{[3][4]}

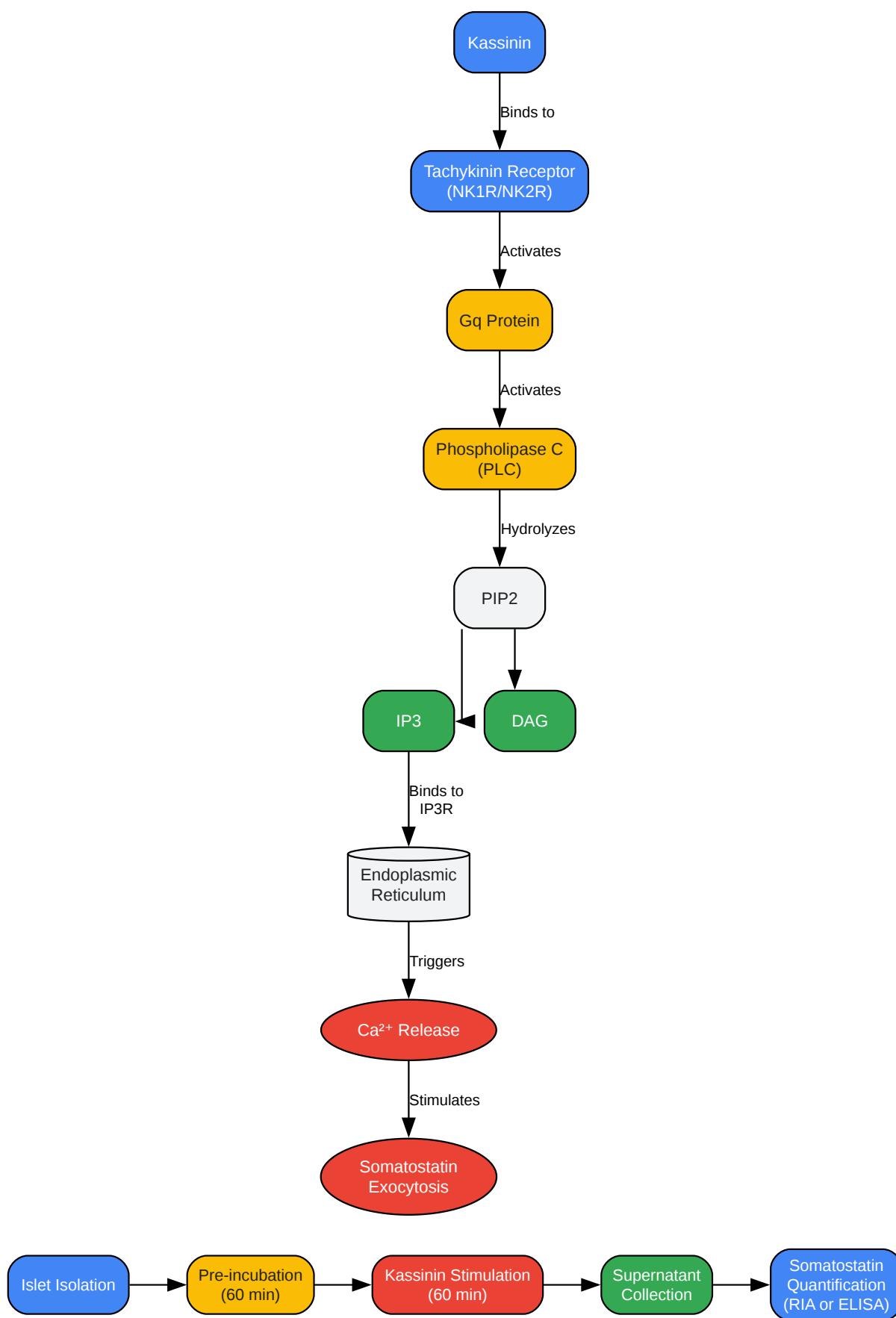
The effect of **Kassinin** on somatostatin release can be tissue-specific, with studies demonstrating both stimulatory and inhibitory actions. For instance, in the porcine ileum, tachykinins have been shown to potently stimulate somatostatin release, an effect mediated by NK1 receptors and partially involving cholinergic neurons.^{[5][6]} Conversely, in the isolated perfused rat stomach, **Kassinin** and other tachykinins have been observed to inhibit somatostatin release.^[7] This highlights the importance of the experimental model in studying the effects of **Kassinin**.

These application notes provide a detailed protocol for an in vitro assay to measure **Kassinin**-induced somatostatin release, primarily focusing on isolated pancreatic islets and enteric neuron cultures. Methodologies for sample preparation and quantification of somatostatin by

Radioimmunoassay (RIA) and Enzyme-Linked Immunosorbent Assay (ELISA) are also detailed.

Signaling Pathway of Kassinin-Induced Somatostatin Release

Kassinin binds to and activates tachykinin receptors (NK1R and NK2R), which are coupled to the Gq/11 protein. This activation initiates a signaling cascade involving the activation of Phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into two second messengers: inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 diffuses through the cytoplasm and binds to IP3 receptors on the endoplasmic reticulum, triggering the release of stored intracellular calcium (Ca^{2+}). The resulting increase in cytosolic Ca^{2+} is a key signal for the exocytosis of somatostatin-containing vesicles.



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